

2-Nitro-9-fluorenone: Laboratory Safety & Disposal Protocol

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-Nitro-9-fluorenone

CAS No.: 3096-52-4

Cat. No.: B187283

[Get Quote](#)

Executive Safety Brief

Do not treat **2-Nitro-9-fluorenone** (2-NF) as a standard organic reagent. While the parent compound (9-fluorenone) is primarily an irritant, the addition of the nitro group at the C2 position significantly alters its toxicological profile. Nitro-PAHs (Polycyclic Aromatic Hydrocarbons) are well-documented bacterial mutagens (Ames test positive) and suspected human genotoxins [1].

Core Directive: All disposal procedures must aim for complete thermal destruction (incineration). Under no circumstances should this compound enter municipal water systems or be disposed of in standard trash, regardless of quantity.

Physicochemical & Hazard Profile

Understanding the "why" behind the disposal protocols is essential for compliance. 2-NF is lipophilic and persistent, meaning it bioaccumulates rather than diluting in water.

Property	Data	Operational Implication
CAS Number	3096-52-4	Use for specific waste labeling.
Physical State	Yellow Solid / Powder	High dust potential; use static-free tools.
Solubility	Insoluble in water; Soluble in DCM, Acetone, Toluene	Rinsing with water alone is ineffective.
GHS Classification	Warning	Mutagenic photoproduct potential.
Hazard Codes	H315, H319, H335	Irritating to eyes, skin, respiratory system.
Reactivity	Sensitive to UV light	Store in amber vials; waste must be opaque.

Step-by-Step Disposal Protocol

A. Solid Waste (Pure Compound)

Context: Expired reagents, weighing boat residues, or spill cleanup materials.

- Containment: Do not place loose powder directly into a waste drum. Place the material into a sealable polyethylene bag or a screw-top jar.
- Segregation: Segregate from strong oxidizers (e.g., perchlorates, nitrates) to prevent potential nitrated-compound instability.
- Labeling: Apply a hazardous waste label with the following specific text:
 - Chemical Name: **2-Nitro-9-fluorenone**^[1]
 - Hazard Checkbox: Toxic / Irritant / Suspected Mutagen^[2]
 - Note: "Nitro-PAH Solid – For Incineration Only"

B. Liquid Waste (Reaction Mixtures & Mother Liquors)

Context: 2-NF dissolved in organic solvents (DCM, Acetone, Methanol).

- Solvent Compatibility Check:
 - Halogenated Stream: If dissolved in Dichloromethane (DCM) or Chloroform.
 - Non-Halogenated Stream: If dissolved in Acetone, Methanol, or Ethyl Acetate.
- Precipitation Warning: If mixing waste streams, ensure 2-NF does not precipitate out of solution, which can create "hot spots" of solid sludge at the bottom of the drum.
- No Drain Disposal: Strictly prohibited. 2-NF is toxic to aquatic life with long-lasting effects.[3]
[4]

C. Contaminated Glassware & Tools

Context: Flasks, spatulas, and stir bars.

- Primary Rinse: Rinse glassware with a solvent in which 2-NF is highly soluble (Acetone or DCM). Collect this rinse into the appropriate liquid waste container.
- Secondary Wash: Wash with an industrial surfactant (e.g., Alconox) and water.
- Verification: Under UV light (365 nm), check for fluorescence. 2-NF derivatives often fluoresce; if residue remains, repeat the solvent rinse.

Emergency Spill Management

Causality: Dry sweeping creates dust aerosols, increasing inhalation risk of a mutagenic substance.

- Evacuate & Ventilate: Clear the immediate area.
- PPE Upgrade: Wear double nitrile gloves, lab coat, and an N95 (or P100) respirator if powder is airborne.
- Wet Method Cleanup:
 - Cover the spill with paper towels.

- Dampen towels with Acetone or Methanol (do not flood).
- Wipe inward from the periphery to the center.
- Disposal: Place all contaminated towels and gloves into a sealed hazardous waste bag (See Section 3A).

Waste Stream Decision Matrix (Visual Workflow)



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for segregating **2-Nitro-9-fluorenone** waste streams to ensure regulatory compliance.

References

- Sigma-Aldrich. (2025).[4] Safety Data Sheet: **2-Nitro-9-fluorenone**. Retrieved from
- PubChem. (n.d.). 2-Nitrofluorene Compound Summary (Analogous Hazard Data). National Library of Medicine. Retrieved from
- European Chemicals Agency (ECHA). (n.d.). Substance Information: Nitro-PAH derivatives. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Genotoxic properties of 2,4,7-trinitro-9-fluorenone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [studylib.net](https://www.studylib.net) [[studylib.net](https://www.studylib.net)]
- 3. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 4. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- To cite this document: BenchChem. [2-Nitro-9-fluorenone: Laboratory Safety & Disposal Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b187283#2-nitro-9-fluorenone-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com